A Technical Guide to the Spectroscopic Characterization of 7-Fluoroindoline

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Compound of Interest

Compound Name:	*7-Fluoroindoline*
CAS No.:	*769966-04-3*
Cat. No.:	*B1367875*

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This in-depth technical guide provides a comprehensive overview of the expected spectroscopic data for **7-fluoroindoline**, a fluorinated heterocyclic compound of increasing interest in medicinal chemistry and drug development. Given the limited availability of a complete, published dataset for **7-fluoroindoline**, this guide synthesizes information from its close structural analog, 7-fluoroindole, and established principles of spectroscopic analysis. This approach offers a robust, predictive framework for researchers working with this and related molecules.

Introduction: The Significance of 7-Fluoroindoline

7-Fluoroindoline belongs to the class of substituted indolines, which are core scaffolds in numerous biologically active compounds. The introduction of a fluorine atom at the 7-position of the indoline ring can significantly modulate the molecule's physicochemical properties, including its lipophilicity, metabolic stability, and binding affinity to biological targets. As such, a thorough understanding of its structural and electronic characteristics through spectroscopic analysis is paramount for its effective utilization in research and development.

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This guide will delve into the anticipated Nuclear Magnetic Resonance (NMR), Infrared (IR), and Mass Spectrometry (MS) data for **7-fluoroindoline**, providing both predicted spectral features and the underlying scientific principles.

Molecular Structure and Spectroscopic Overview

The structure of **7-fluoroindoline**, with the IUPAC name 7-fluoro-2,3-dihydro-1H-indole, is foundational to interpreting its spectroscopic data. The key structural features include a benzene ring fused to a five-membered nitrogen-containing ring, with a fluorine atom attached to the benzene ring at the position adjacent to the ring fusion.

Figure 1: Chemical structure of **7-Fluoroindoline**.

The following sections will detail the expected spectroscopic signatures arising from this structure.

Nuclear Magnetic Resonance (NMR) Spectroscopy

NMR spectroscopy is the most powerful tool for elucidating the carbon-hydrogen framework of organic molecules. For **7-fluoroindoline**, ^{1}H, ^{13}C, and ^{19}F NMR are all highly informative.

^{1}H NMR Spectroscopy

The proton NMR spectrum of **7-fluoroindoline** is expected to show distinct signals for the aromatic, benzylic, and amine protons. The predicted chemical shifts (in ppm, relative to TMS) are based on the analysis of 7-fluoroindole and general substituent effects.

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Proton Assignment	Predicted Chemical Shift (ppm)	Multiplicity	Coupling Constants (Hz)	Rationale
H-N (Amine)	3.5 - 4.5	Broad Singlet	-	The chemical shift is variable and depends on solvent and concentration. The proton is exchangeable with D_2O.
H-2 (Methylene)	~3.0 - 3.2	Triplet	J ≈ 8.5	Aliphatic CH_2 adjacent to the aromatic ring.
H-3 (Methylene)	~3.5 - 3.7	Triplet	J ≈ 8.5	Aliphatic CH_2 adjacent to the nitrogen atom.
H-4 (Aromatic)	~6.6 - 6.8	Doublet of doublets	J ≈ 7.5, 1.0	Aromatic proton ortho to the fluorine atom.
H-5 (Aromatic)	~6.9 - 7.1	Triplet of doublets	J ≈ 7.8, 4.8	Aromatic proton meta to the fluorine atom.
H-6 (Aromatic)	~6.6 - 6.8	Doublet of doublets	J ≈ 8.0, 1.0	Aromatic proton para to the fluorine atom.

Causality Behind Experimental Choices: The choice of a deuterated solvent like $CDCl_3$ or DMSO-d_6 is crucial for ^1H NMR. DMSO-d_6 is often preferred for compounds with N-H protons as it can slow down the exchange rate, leading to sharper N-H signals.

^{13}C NMR Spectroscopy

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The ^{13}C NMR spectrum will provide information about the carbon skeleton. The fluorine atom will induce through-bond couplings (J-coupling) with nearby carbon atoms, which can be observed in the spectrum.

Carbon Assignment	Predicted Chemical Shift (ppm)	Expected C-F Coupling	Rationale
C-2	~45 - 50	No	Aliphatic carbon adjacent to the nitrogen.
C-3	~30 - 35	No	Aliphatic carbon adjacent to the aromatic ring.
C-3a	~125 - 130	Yes (^{3}JCF)	Aromatic carbon at the ring junction.
C-4	~115 - 120	Yes (^{2}JCF)	Aromatic carbon ortho to the fluorine.
C-5	~120 - 125	Yes (^{3}JCF)	Aromatic carbon meta to the fluorine.
C-6	~110 - 115	Yes (^{4}JCF)	Aromatic carbon para to the fluorine.
C-7	~150 - 155	Yes (^{1}JCF)	Aromatic carbon directly bonded to fluorine (large coupling constant).
C-7a	~140 - 145	Yes (^{2}JCF)	Aromatic carbon at the ring junction, adjacent to nitrogen.

Trustworthiness of Protocol: A proton-decoupled ^{13}C NMR experiment is standard. For unambiguous assignment, 2D NMR experiments like HSQC (Heteronuclear Single Quantum Coherence) and HMBC (Heteronuclear Multiple Bond Correlation) are indispensable.

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^{19}F NMR Spectroscopy

^{19}F NMR is highly sensitive to the local electronic environment. For **7-fluoroindoline**, a single resonance is expected.

Fluorine Assignment	Predicted Chemical Shift (ppm)	Rationale
7-F	-120 to -140	The chemical shift is relative to a standard like $CFCl_3$. The exact value is sensitive to the solvent and electronic effects of the indoline ring.

Expertise in Practice: The wide chemical shift range of ^{19}F NMR makes it an excellent tool for studying protein-ligand interactions if **7-fluoroindoline** is used as a fragment or part of a larger molecule.[1]

Experimental Protocol for NMR Data Acquisition

- Sample Preparation: Dissolve 5-10 mg of **7-fluoroindoline** in approximately 0.6 mL of a suitable deuterated solvent (e.g., $CDCl_3$ or DMSO-d_6) in a standard 5 mm NMR tube.
- Instrumentation: Use a high-field NMR spectrometer (e.g., 400 MHz or higher) equipped with a broadband probe.
- ^{1}H NMR Acquisition:
  - Tune and match the probe for the ^{1}H frequency.
  - Acquire a standard one-pulse ^{1}H spectrum with a 90° pulse angle and a sufficient relaxation delay (e.g., 5 seconds) to ensure quantitative integration.
- ^{13}C NMR Acquisition:
  - Tune and match the probe for the ^{13}C frequency.
  - Acquire a proton-decoupled ^{13}C spectrum using a standard pulse program (e.g., zgpg30).

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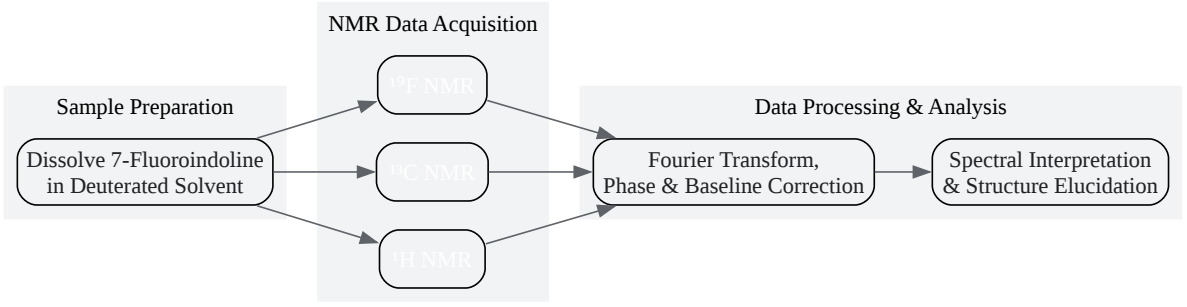
- For enhanced sensitivity, a larger number of scans may be required.

- ^{19}F NMR Acquisition:
  - Tune and match the probe for the ^{19}F frequency.
  - Acquire a standard one-pulse ^{19}F spectrum. Proton decoupling is generally not necessary unless fine couplings are being investigated.

- Data Processing: Process the raw data (FID) with Fourier transformation, phase correction, and baseline correction using appropriate NMR software.



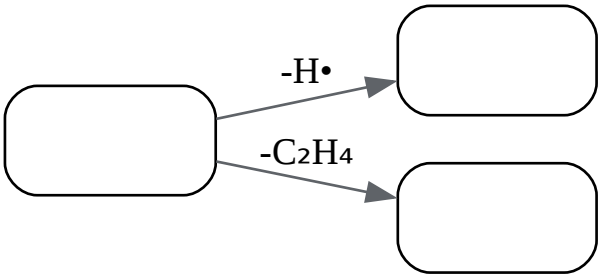


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Figure 3: Predicted fragmentation pathway for **7-Fluoroindoline**.

Conclusion

This technical guide provides a detailed, predictive overview of the spectroscopic data for **7-fluoroindoline**. By leveraging data from the closely related 7-fluoroindole and fundamental

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spectroscopic principles, a comprehensive characterization has been outlined. The provided experimental protocols offer a standardized approach for researchers to obtain and verify this data. A thorough understanding of the NMR, IR, and MS properties of **7-fluoroindoline** is essential for its application in the development of novel chemical entities.

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